

Proper Disposal and Safe Handling of Zegocractin

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Compound of Interest

Compound Name: Zegocractin

Cat. No.: B606740

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal and handling of **Zegocractin** (also known as CM-4620), a calcium-release activated calcium-channel (CRAC channel) inhibitor. Adherence to these procedures is critical to ensure laboratory safety and environmental compliance.

Chemical and Safety Data

The following table summarizes the key identification and safety information for **Zegocractin**.

[1]

Identifier	Value
Product Name	Zegocractin
Synonyms	CM-4620
CAS Number	1713240-67-5
Molecular Formula	C19H11ClF3N3O3
Molecular Weight	421.76 g/mol
GHS Hazard Classification	Acute toxicity, oral (Category 4), H302 (Harmful if swallowed)
Signal Word	Warning

Personal Protective Equipment (PPE) and Handling

Proper handling of **Zegocractin** is crucial to minimize exposure risk. The following PPE and handling protocols are mandatory.[\[1\]](#)

Protective Measure	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Skin and Body Protection	Impervious clothing.
Respiratory Protection	Suitable respirator. Use in areas with appropriate exhaust ventilation.
General Handling	Avoid inhalation, contact with eyes and skin. Avoid dust and aerosol formation. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

Storage and Stability

Proper storage is essential to maintain the integrity of **Zegocractin**.

Condition	Details
Recommended Storage	Keep container tightly sealed in a cool, well-ventilated area.
Conditions to Avoid	Direct sunlight and sources of ignition.
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.
Stability	Stable under recommended storage conditions.

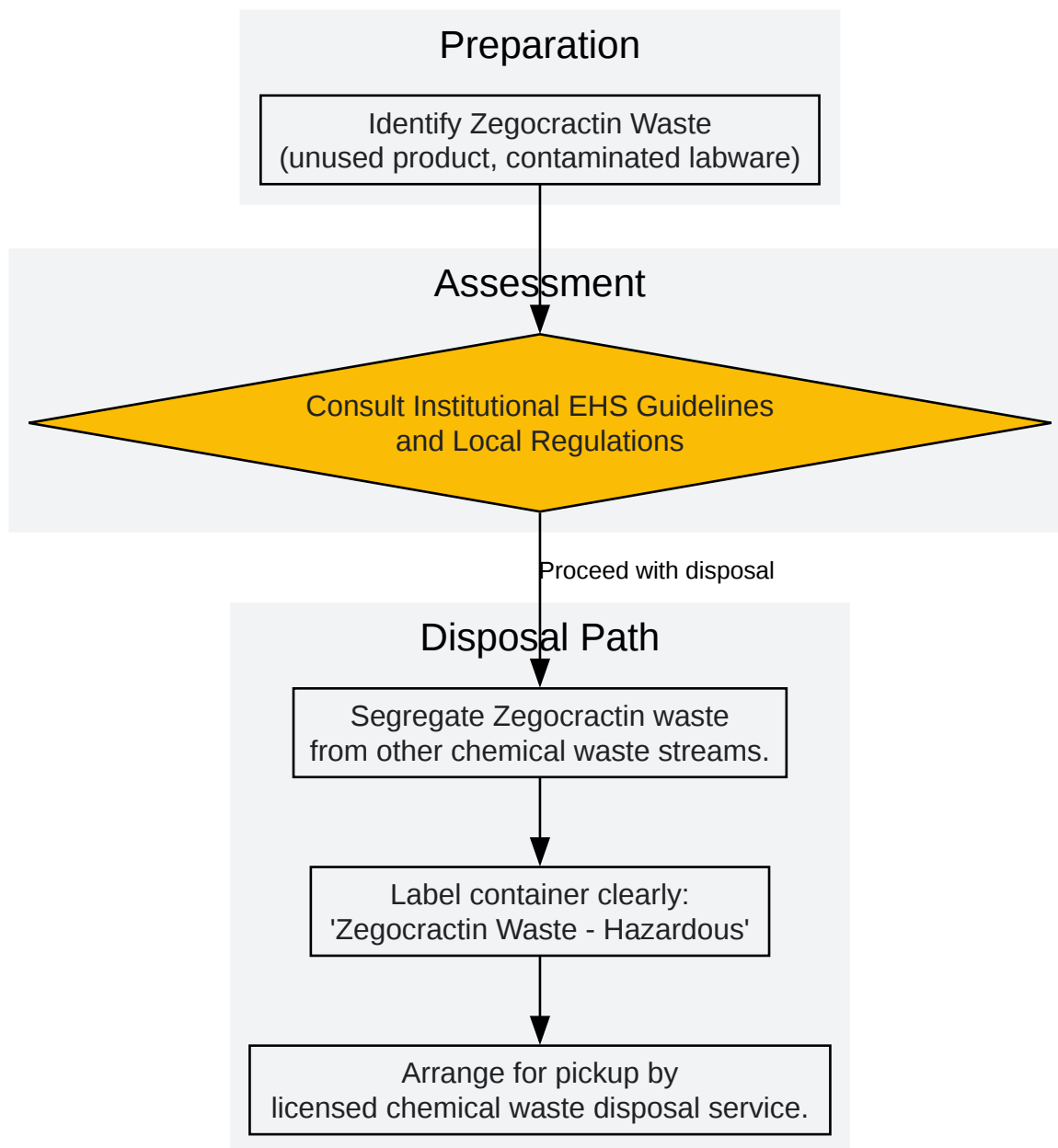
Disposal Procedures

The primary directive for the disposal of **Zegocractin** is to act in accordance with local, state, and federal regulations.^[1] The following steps provide a general procedural workflow for disposal.

Disposal Workflow Diagram

The following diagram outlines the decision-making and action process for the proper disposal of **Zegocractin** waste.

Zegocractin Disposal Workflow



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Caption: A workflow for the proper disposal of **Zegocractin** waste.

Spill Response

In the event of a **Zegocractin** spill, the following steps should be taken.^[1]

- Evacuate: Evacuate personnel to safe areas.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage. Keep the product away from drains or water courses.
- Absorb: Absorb solutions with finely-powdered liquid-binding material (e.g., diatomite, universal binders).
- Decontaminate: Decontaminate surfaces and equipment by scrubbing with alcohol.
- Dispose: Dispose of contaminated material according to the disposal procedures outlined above.

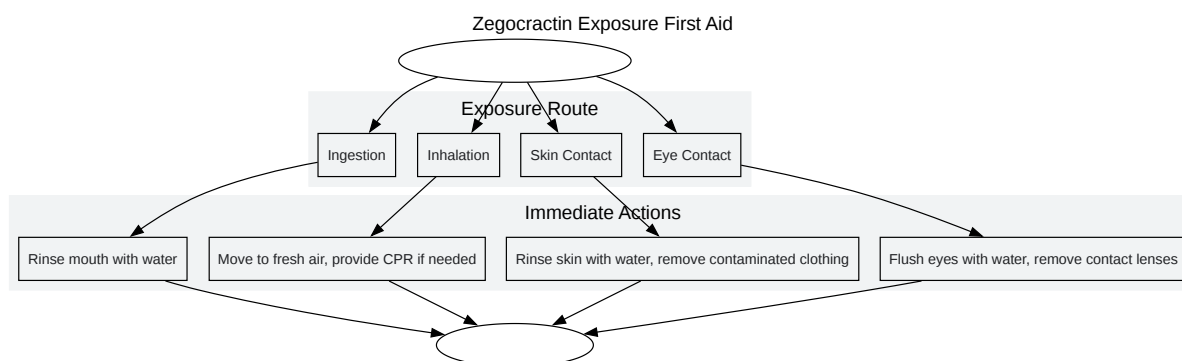
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.^[1]

Exposure Route	First Aid Protocol
Ingestion	Wash out mouth with water. Call a physician.
Inhalation	Relocate to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.
Eye Contact	Remove contact lenses. Flush eyes immediately with large amounts of water, separating eyelids with fingers. Promptly call a physician.

First Aid Decision Process

The following diagram illustrates the immediate steps to take following an exposure incident.



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References

- 1. [file.medchemexpress.com](https://www.medchemexpress.com) [file.medchemexpress.com]
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